

Technical Guide: Physical Properties and Applications of (R)-4-Chlorostyrene Oxide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-4-Chlorostyrene oxide

CAS No.: 21019-51-2

Cat. No.: B135846

[Get Quote](#)

Executive Summary

(R)-4-Chlorostyrene oxide (CAS: 21019-51-2) is a high-value chiral epoxide intermediate used extensively in the synthesis of pharmaceutical agents, particularly beta-blockers and NMDA receptor antagonists like Eliprodil.[1] As a chiral building block, its optical purity is critical for the efficacy and safety of downstream Active Pharmaceutical Ingredients (APIs). This guide provides a comprehensive analysis of its physicochemical properties, enzymatic synthesis pathways, and handling protocols for drug development professionals.[1]

Chemical Identity & Stereochemistry

The biological activity of pharmaceutical derivatives often depends on the absolute configuration of the epoxide ring. For 4-chlorostyrene oxide, the (R)-enantiomer is frequently the desired synthon for nucleophilic ring-opening reactions that establish the stereogenic centers of the final drug molecule.

Attribute	Detail
IUPAC Name	(2R)-2-(4-chlorophenyl)oxirane
Common Name	(R)-4-Chlorostyrene oxide
CAS Number (R-isomer)	21019-51-2
CAS Number (Racemic)	2788-86-5
Molecular Formula	C ₈ H ₇ ClO
Molecular Weight	154.59 g/mol
SMILES	<chem>ClC1=CC=C([C@@H]2CO2)C=C1</chem>
Stereochemical Sign	Levorotatory (-)

Note on Nomenclature: In literature, this compound is occasionally referred to as (R)-(-)-1-Chloro-4-(epoxyethyl)benzene, confirming that the (R)-configuration corresponds to the levorotatory optical rotation in standard solvents.[\[1\]](#)

Physicochemical Profile

The following data aggregates experimental and predicted values. Researchers should note that boiling points for chiral epoxides are often cited for the racemate, as enantiomers possess identical boiling points in an achiral environment.[\[1\]](#)

Table 1: Physical Properties

Property	Value	Condition/Note
Physical State	Liquid	Colorless to pale yellow
Density	1.283 ± 0.06 g/cm ³	@ 25 °C
Boiling Point	230.4 ± 28.0 °C	@ 760 mmHg (Predicted)
Boiling Point (Exp)	-95 - 98 °C	@ 3 mmHg (Vacuum distillation recommended)
Refractive Index ()	1.552 - 1.570	@ 20 °C
Flash Point	68 °C	Closed Cup
Solubility	Insoluble in water	Soluble in THF, DCM, Toluene, Ethanol
Vapor Pressure	0.08 mmHg	@ 25 °C

Optical Rotation

The specific rotation

is a critical quality attribute (CQA).

- Configuration: (R)
- Sign: (-) Negative
- Standard: Values vary by solvent (typically CHCl₃ or Ethanol).[1] A certificate of analysis for high-purity grades typically specifies an enantiomeric excess (ee) >98%.[1]

Synthesis & Production: Enzymatic Kinetic Resolution

While chemical asymmetric epoxidation (e.g., Jacobsen epoxidation) is possible, biocatalytic kinetic resolution using Epoxide Hydrolases (EHs) is a preferred industrial method due to its high enantioselectivity and mild conditions.[1]

Mechanism

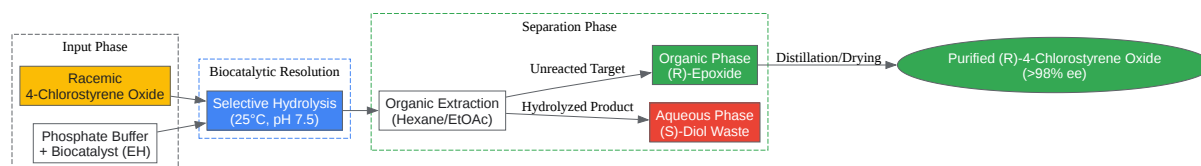
Epoxide hydrolases selectively hydrolyze the unwanted (S)-enantiomer into the corresponding diol, leaving the desired (R)-epoxide intact. This process is often enantioconvergent if coupled with specific ring-closing steps, but the direct resolution is most common.[1]

Protocol Overview:

- Substrate: Racemic 4-chlorostyrene oxide.[1]
- Biocatalyst: Recombinant Epoxide Hydrolase (e.g., from *Solanum tuberosum* or *Aspergillus niger*).[1]
- Medium: Phosphate buffer (pH 7-8) with a co-solvent (DMSO/Tween-20) to enhance solubility.
- Reaction: The enzyme preferentially attacks the (S)-isomer.[1]
- Purification: The unreacted (R)-epoxide is extracted with organic solvent (e.g., hexane/ethyl acetate), while the diol remains in the aqueous phase.

Workflow Diagram

The following diagram illustrates the kinetic resolution workflow used to isolate the (R)-enantiomer.



[Click to download full resolution via product page](#)

Figure 1: Enzymatic kinetic resolution workflow for the isolation of **(R)-4-Chlorostyrene oxide**.

Analytical Characterization

To validate the material for pharmaceutical use, the following analytical methods are standard.

Chiral HPLC

- Column: Chiralcel OD-H or AD-H (Daicel).[1]
- Mobile Phase: Hexane : Isopropanol (90:10 to 99:1).[1]
- Detection: UV @ 220 nm or 254 nm.[1]
- Purpose: Determine Enantiomeric Excess (ee). The (R)-isomer typically elutes differently than the (S)-isomer; reference standards are required for peak identification.[1]

Proton NMR (¹H-NMR)

Confirms chemical structure but not stereochemistry.[1]

- Solvent: CDCl₃
- Key Signals:
 - Aromatic protons:
7.2 - 7.4 ppm (multiplet, 4H).[1]
 - Epoxide ring protons: Distinctive multiplets at
2.7 - 3.9 ppm (3H).[1] The benzylic proton appears downfield relative to the terminal methylene protons.

Stability and Handling

Epoxides are inherently reactive electrophiles (alkylating agents) and require strict safety protocols.[1]

- Storage: Store at 2-8°C under an inert atmosphere (Argon or Nitrogen). Moisture sensitive; hydrolysis leads to the formation of the diol.
- Hazards:
 - Skin/Eye Irritant: Causes severe irritation.[1]
 - Sensitizer: Potential skin sensitizer.[1]
 - Genotoxicity: As an alkylating agent, it should be handled as a potential mutagen.[1]
- Incompatibility: Avoid strong acids, bases, and amines unless intended for reaction.[1]
Reacts violently with strong oxidizing agents.[1]

References

- ChemicalBook.**(R)-4-Chlorostyrene oxide** Product Description & Synonyms. Retrieved from ChemicalBook.[1] [Link](#)
- PubChem.4-Chlorostyrene oxide Compound Summary (CID 197010).[1][2] National Library of Medicine.[1] [Link](#)[1]
- Thermo Scientific Chemicals.(+/-)-4-Chlorostyrene oxide Safety Data Sheet and Properties. Fisher Scientific.[1][2] [Link](#)[1]
- TCI Chemicals.4-Chlorostyrene Product Specifications.[Link](#)[1]
- Kamal, A. et al.Enzymatic resolution of racemic epoxides.[1] Tetrahedron: Asymmetry.[1][3] (Contextual reference for enzymatic resolution methodologies).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-Chlorostyrene oxide | C8H7ClO | CID 197010 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. \(+/-\)-4-Chlorostyrene oxide, 97+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [3. \(2r\)-2-\(2-Chlorophenyl\)oxirane | | RUO \[benchchem.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Physical Properties and Applications of (R)-4-Chlorostyrene Oxide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b135846/docs#technical-guide-physical-properties-and-applications-of-r-4-chlorostyrene-oxide-1\]](https://www.benchchem.com/product/b135846/docs#technical-guide-physical-properties-and-applications-of-r-4-chlorostyrene-oxide-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

